

Personal protective equipment for handling Enalaprilat D5

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Compound of Interest

Compound Name: Enalaprilat D5

Cat. No.: B10799935

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Essential Safety and Handling Guide for Enalaprilat D5

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Enalaprilat D5**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound. Given the conflicting safety data for **Enalaprilat D5** and its analogs, with some sources indicating reproductive and organ toxicity, it is imperative to handle this compound with a high degree of caution.

Quantitative Toxicity and Exposure Data

The following table summarizes key toxicity and exposure limit data for Enalaprilat and its non-deuterated analog, Enalapril Maleate. This data should be considered when assessing the risk of handling **Enalaprilat D5**.

Data Point	Species	Route	Value	Reference Compound
LD50 (Lethal Dose, 50%)	Rat	Oral	2973 mg/kg	Enalaprilat
LD50 (Lethal Dose, 50%)	Mouse	Oral	3507 mg/kg	Enalaprilat
LDLo (Lowest Published Lethal Dose)	Dog	Oral	200 mg/kg	Enalaprilat
Occupational Exposure Limit (TWA)	Human	Inhalation	0.1 mg/m ³ (over 8 hours)	Enalapril Maleate

Data sourced from Safety Data Sheets for Enalaprilat and Enalapril Maleate.[\[1\]](#)[\[2\]](#)

Procedural Guidance: Handling and Disposal

This section provides a step-by-step protocol for the safe handling of **Enalaprilat D5**, from receipt to disposal.

Engineering Controls and Personal Protective Equipment (PPE)

Proper engineering controls and PPE are the first line of defense against exposure.

- Primary Engineering Control: All handling of **Enalaprilat D5** solid, and any procedures that could generate dust or aerosols, must be conducted in a certified chemical fume hood or a similar ventilated enclosure.[\[3\]](#)
- Eye and Face Protection: Wear chemical safety goggles with side shields conforming to NIOSH (US) or EN 166 (EU) standards.[\[3\]](#) If there is a risk of splashing or significant aerosol generation, a full-face shield should also be worn.[\[4\]](#)

- **Hand Protection:** Wear two pairs of powder-free nitrile gloves that comply with ASTM D6978 standards. The inner glove should be tucked under the cuff of the lab coat, and the outer glove should go over the cuff. Change the outer gloves immediately if contaminated, torn, or punctured, and change both pairs at least every hour.
- **Body Protection:** A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required. A lab coat may be worn over personal clothing, but the disposable gown is essential when handling the compound.
- **Respiratory Protection:** If working outside of a fume hood or if there is a potential for uncontrolled release or aerosol generation, a NIOSH-approved N95 (or better) respirator is mandatory. All users must be fit-tested for their selected respirator.

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure the fume hood is functioning correctly. Don all required PPE as described above. Prepare all necessary equipment (spatulas, weigh boats, solvent, vortexer, etc.) and place it within the fume hood.
- **Weighing:** As **Enalaprilat D5** is a solid, carefully weigh the required amount inside the fume hood on an analytical balance. Use gentle movements to avoid creating dust.
- **Solution Preparation:** If preparing a solution, add the solvent to the solid in a closed container (e.g., a vial with a septum cap). Mix by vortexing or sonicating until fully dissolved.
- **Post-Handling:** After handling, decontaminate all surfaces within the fume hood. Carefully remove the outer pair of gloves and dispose of them as hazardous waste.
- **Doffing PPE:** Remove the disposable gown, followed by the inner pair of gloves, disposing of them in the designated hazardous waste container. Wash hands thoroughly with soap and water.

Storage and Spill Management

- **Storage:** Store **Enalaprilat D5** in its original, tightly sealed container in a refrigerated, dry, and well-ventilated area, protected from light and moisture. The storage location should be locked and clearly labeled.

- **Minor Spills (Solid):** For small spills contained within the fume hood, gently sweep up the powder using absorbent pads or a HEPA-filtered vacuum. Avoid dry sweeping which can generate dust. Place the collected material and cleaning supplies into a sealed container for hazardous waste disposal.
- **Major Spills:** In the event of a large spill, evacuate the area immediately and alert safety personnel. Restrict access to the area. Cleanup should only be performed by trained personnel wearing appropriate PPE, including respiratory protection.

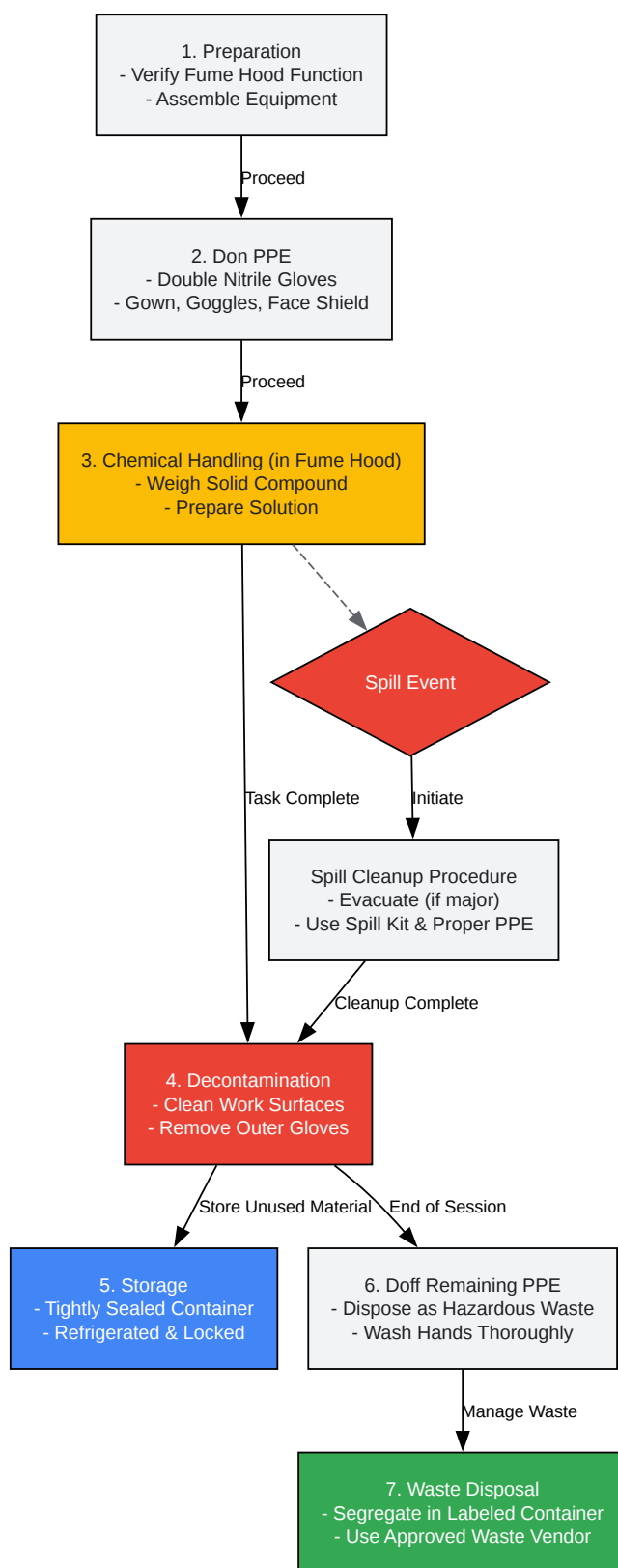
Disposal Plan

All waste containing **Enalaprilat D5**, including empty containers, contaminated PPE, and cleaning materials, must be treated as hazardous waste.

- **Segregation:** Collect all **Enalaprilat D5** waste in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Disposal:** Do not dispose of this material down the drain. The waste must be disposed of through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations. Puncture empty containers to prevent reuse before disposal.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Enalaprilat D5**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **Enalaprilat D5**.

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